

2,6-Dichloro-3-fluorobenzaldehyde chemical properties

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Compound of Interest

Compound Name: 2,6-Dichloro-3-fluorobenzaldehyde

Cat. No.: B179773

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An In-depth Technical Guide to the Chemical Properties of **2,6-Dichloro-3-fluorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core chemical properties, safety information, and synthetic applications of **2,6-Dichloro-3-fluorobenzaldehyde**, a key intermediate in pharmaceutical development.


Core Chemical Properties

2,6-Dichloro-3-fluorobenzaldehyde is a halogenated aromatic aldehyde.^[1] Its molecular structure, featuring an aldehyde group ortho to two chlorine atoms and meta to a fluorine atom, makes it a valuable building block in organic synthesis. The physical state of the compound at room temperature is a solid.

Property	Value	Source(s)
CAS Number	178813-77-9	[1][2]
Molecular Formula	C ₇ H ₃ Cl ₂ FO	[1][2]
Molecular Weight	193.00 g/mol	
IUPAC Name	2,6-dichloro-3-fluorobenzaldehyde	[1]
Physical Form	Solid	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	

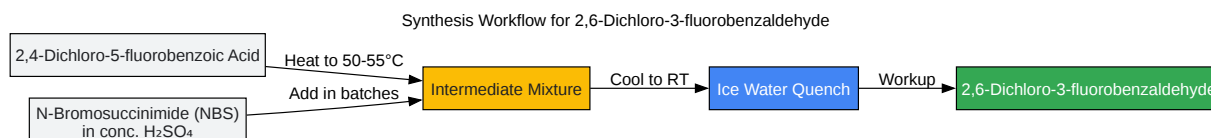
Safety Information

This compound is classified as hazardous. Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be used when handling.[3] Work should be conducted in a well-ventilated area or under a chemical fume hood.[3]

Category	Information	Source(s)
Signal Word	Warning	
GHS Pictograms	ngcontent-ng-c1205671314="" class="ng-star-inserted"> 	
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Synthesis and Reactivity

2,6-Dichloro-3-fluorobenzaldehyde serves as a crucial intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical industry. Its preparation can be achieved through various patented methods.



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Synthesis of **2,6-Dichloro-3-fluorobenzaldehyde**.

Experimental Protocol: Synthesis from 2,4-dichloro-5-fluorobenzoic acid

This protocol is based on a patented laboratory-scale synthesis method.

Materials:

- Reaction flask
- Concentrated sulfuric acid (95%)
- 2,4-dichloro-5-fluorobenzoic acid
- N-Bromosuccinimide (NBS)
- Ice water
- TLC analysis equipment (e.g., ethanol/ethyl acetate 1:1)

Procedure:

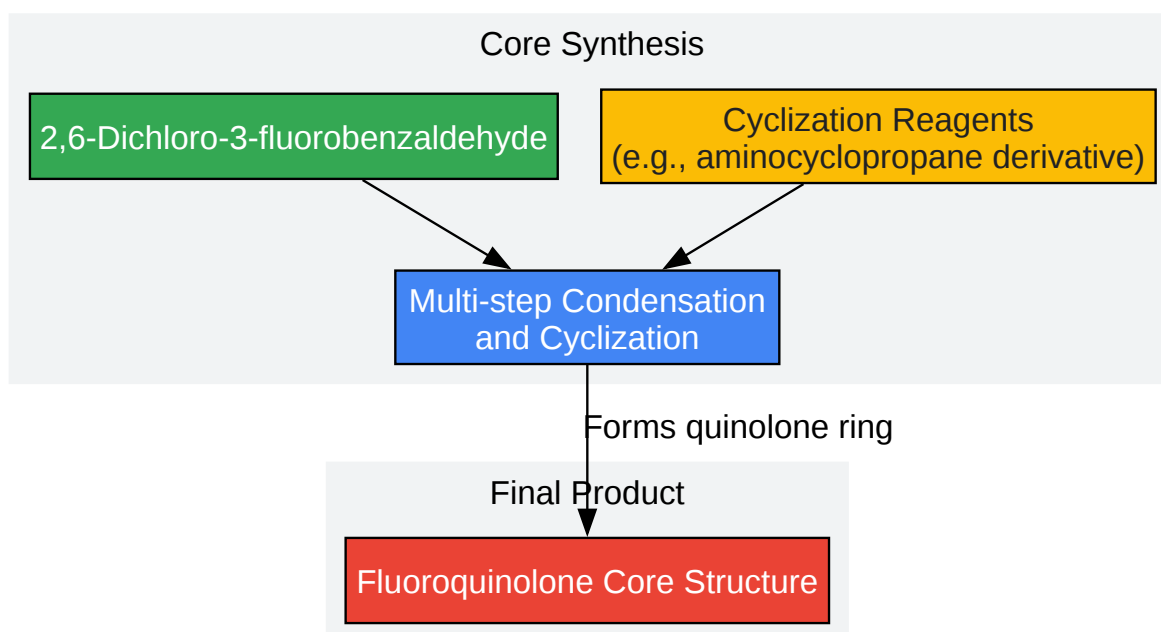
- Add 192g of concentrated sulfuric acid and 19.2g of 2,4-dichloro-5-fluorobenzoic acid to the reaction flask.[4]

- Heat the mixture to 50-55°C and stir until the solid is fully dissolved.[4]
- Add 19.7g of NBS to the solution in batches.[4]
- Maintain the temperature and stir for 5 hours, monitoring the reaction's completion using TLC analysis.[4]
- Once the starting material is consumed, cool the reaction mixture to room temperature.[4]
- Pour the reaction solution into 600g of ice water, ensuring the system temperature remains below 10°C.[4]
- The product, **2,6-dichloro-3-fluorobenzaldehyde**, can then be isolated through standard workup procedures like extraction and purification.

Applications in Drug Development

A primary application of **2,6-dichloro-3-fluorobenzaldehyde** is as a key building block for the synthesis of modern fluoroquinolone antibiotics. These antibiotics are a critical class of synthetic antibacterial agents that function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication.

Role in Fluoroquinolone Synthesis



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